

Physical properties of 1-Butyl-1-cyclopentanol (boiling point, density)

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Compound of Interest

Compound Name: 1-Butyl-1-cyclopentanol

Cat. No.: B072229

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Technical Guide: Physical Properties of 1-Butyl-1-cyclopentanol

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Butyl-1-cyclopentanol (CAS No: 1462-97-1) is a tertiary alcohol with applications in various fields of chemical synthesis. A thorough understanding of its physical properties is essential for its effective use in research and development, particularly in drug discovery and materials science. This technical guide provides a detailed overview of the boiling point and density of **1-Butyl-1-cyclopentanol**, including experimental protocols for their determination and a visualization of its common synthetic route.

Physical Properties of 1-Butyl-1-cyclopentanol

The key physical properties of **1-Butyl-1-cyclopentanol** are summarized in the table below. These values are critical for predicting its behavior in different experimental conditions, designing purification procedures, and ensuring safe handling.

Property	Value	Units	Conditions
Boiling Point	189	°C	at 760 mmHg
Density	0.919	g/cm ³	Not Specified

Experimental Protocols

While specific experimental data for the determination of the physical properties of **1-Butyl-1-cyclopentanol** are not readily available in the public domain, the following are detailed, generalized methodologies for determining the boiling point and density of tertiary alcohols like **1-Butyl-1-cyclopentanol**.

Determination of Boiling Point (Micro Method)

This method is suitable for small sample volumes and provides a relatively accurate measurement of the boiling point.

Materials:

- **1-Butyl-1-cyclopentanol** sample
- Capillary tube (sealed at one end)
- Small test tube
- Thermometer
- Heating apparatus (e.g., oil bath or melting point apparatus with a heating block)
- Rubber band or wire for attaching the test tube to the thermometer

Procedure:

- A small amount (a few drops) of **1-Butyl-1-cyclopentanol** is placed into the small test tube.
- The capillary tube is inverted (open end down) and placed inside the test tube containing the sample.

- The test tube is securely attached to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- The assembly is then placed in the heating apparatus.
- The sample is heated gradually. As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube.
- Heating is then discontinued, and the apparatus is allowed to cool slowly.
- The boiling point is recorded as the temperature at which the liquid begins to enter the capillary tube.

Determination of Density using a Pycnometer

A pycnometer is a flask with a close-fitting ground glass stopper with a capillary tube through it, which allows for a precise measurement of volume.

Materials:

- **1-Butyl-1-cyclopentanol** sample
- Pycnometer
- Analytical balance
- Thermostat or water bath
- Distilled water

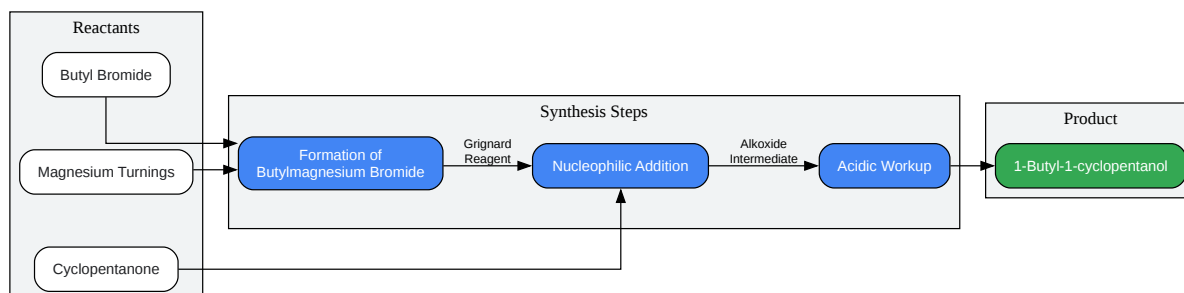
Procedure:

- The pycnometer is thoroughly cleaned, dried, and its mass is accurately determined using an analytical balance (m_{pyc}).

- The pycnometer is filled with distilled water and placed in a thermostat at a constant temperature (e.g., 20 °C) until it reaches thermal equilibrium. The volume of the pycnometer is then determined by the mass of the water (m_{water}) and its known density at that temperature.
- The pycnometer is then emptied, dried completely, and filled with the **1-Butyl-1-cyclopentanol** sample.
- The filled pycnometer is again placed in the thermostat to reach the same constant temperature.
- The mass of the pycnometer filled with the sample is then accurately measured (m_{sample}).
- The density of the **1-Butyl-1-cyclopentanol** is calculated using the following formula:
$$\text{Density} = (m_{\text{sample}} - m_{\text{pyc}}) / (\text{Volume of pycnometer})$$

Synthesis Workflow: Grignard Reaction

A common and effective method for the synthesis of tertiary alcohols such as **1-Butyl-1-cyclopentanol** is the Grignard reaction. This involves the reaction of a Grignard reagent (in this case, butylmagnesium bromide) with a ketone (cyclopentanone). The following diagram illustrates the logical workflow of this synthesis.



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Caption: Workflow for the synthesis of **1-Butyl-1-cyclopentanol** via Grignard reaction.

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